

Technical Guide: Molecular Weight of 3-(3-Methoxyphenoxy)propan-1-amine Hydrochloride

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Compound of Interest

Compound Name: 3-(3-Methoxyphenoxy)propan-1-amine hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of **3-(3-Methoxyphenoxy)propan-1-amine hydrochloride**, a compound of interest in various research and development applications.

Chemical Identity and Formula

- Chemical Name: **3-(3-Methoxyphenoxy)propan-1-amine hydrochloride**
- Molecular Formula: $C_{10}H_{16}ClNO_2$

The molecular formula is the cornerstone for calculating the molecular weight. It indicates the number of atoms of each element present in one molecule of the compound.

Calculation of Molecular Weight

The molecular weight is determined by summing the atomic weights of all atoms in the molecular formula. The standard atomic weights of the constituent elements are provided by the International Union of Pure and Applied Chemistry (IUPAC).

The calculation is as follows:

Molecular Weight = (Number of Carbon atoms × Atomic weight of Carbon) + (Number of Hydrogen atoms × Atomic weight of Hydrogen) + (Number of Chlorine atoms × Atomic weight of Chlorine) + (Number of Nitrogen atoms × Atomic weight of Nitrogen) + (Number of Oxygen atoms × Atomic weight of Oxygen)

Atomic Weights of Constituent Elements

To ensure accuracy, the standard atomic weights of the elements are utilized.

Element	Symbol	Atomic Weight (g/mol)
Carbon	C	12.011[1][2][3][4]
Hydrogen	H	1.008[5][6][7][8][9]
Chlorine	Cl	35.453[10][11][12][13][14]
Nitrogen	N	14.007[15][16][17][18][19]
Oxygen	O	15.999[20][21][22][23][24]

Detailed Molecular Weight Calculation

Based on the molecular formula C10H16ClNO2, the contribution of each element to the total molecular weight is calculated:

Element	Number of Atoms	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon (C)	10	12.011	120.110
Hydrogen (H)	16	1.008	16.128
Chlorine (Cl)	1	35.453	35.453
Nitrogen (N)	1	14.007	14.007
Oxygen (O)	2	15.999	31.998
Total Molecular Weight	217.696		

Therefore, the molecular weight of **3-(3-Methoxyphenoxy)propan-1-amine hydrochloride** is 217.70 g/mol (rounded to two decimal places). This value is consistent with established chemical data.^[25]

Significance in Research and Development

The precise molecular weight is a critical parameter in a multitude of experimental and developmental procedures, including:

- **Stoichiometric Calculations:** Essential for determining the exact quantities of reactants and products in chemical reactions.
- **Solution Preparation:** Used to accurately prepare solutions of known molarity for various assays and experiments.
- **Pharmacokinetics and Drug Metabolism Studies:** The molecular weight influences the absorption, distribution, metabolism, and excretion (ADME) properties of a compound.
- **Analytical Chemistry:** Crucial for techniques such as mass spectrometry, where the mass-to-charge ratio is a key identifier.

This guide provides the fundamental data and methodology for understanding and utilizing the molecular weight of **3-(3-Methoxyphenoxy)propan-1-amine hydrochloride** in a scientific setting.

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